

An In-depth Technical Guide on the Safety of m-PEG12-Mal

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Compound of Interest

Compound Name: *m*-PEG12-Mal

Cat. No.: B609238

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety information for **m-PEG12-Mal** (methoxy-polyethylene glycol-maleimide, 12 PEG units), a critical reagent in bioconjugation and drug delivery system development. The information herein is compiled from publicly available Safety Data Sheets (SDS) to ensure safe handling, storage, and use in a laboratory setting.

Chemical Identification

m-PEG12-Mal is a heterobifunctional PEG linker. The methoxy-terminated polyethylene glycol chain imparts hydrophilicity and biocompatibility, while the maleimide group allows for the specific covalent attachment to sulfhydryl (thiol) groups, commonly found in cysteine residues of proteins and peptides.^{[1][2]}

Identifier	Value
Chemical Name	m-PEG12-Mal; Methoxy(polyethylene glycol) maleimide
Synonyms	MM(PEG)12, Methyl-PEG-Maleimide
CAS Number	88504-24-9[1][3]
Molecular Formula	C32H58N2O15[1]
Molecular Weight	710.8 g/mol

Hazard Identification

Based on available safety data sheets, **m-PEG12-Mal** is generally not classified as a hazardous substance or mixture under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. However, as with any laboratory chemical, appropriate caution should be exercised.

- GHS Classification: Not a hazardous substance or mixture.
- Label Elements: The product does not require hazard labeling in accordance with EC directives or respective national laws.
- Other Hazards: To the best of current knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.

It is important to note that while the PEG linker itself may have a low hazard profile, conjugates created with this reagent (e.g., with cytotoxic drugs) will have a different and potentially much more hazardous profile. A full safety assessment of the final conjugate is always required.

Composition and Purity

m-PEG12-Mal is typically supplied as a high-purity substance.

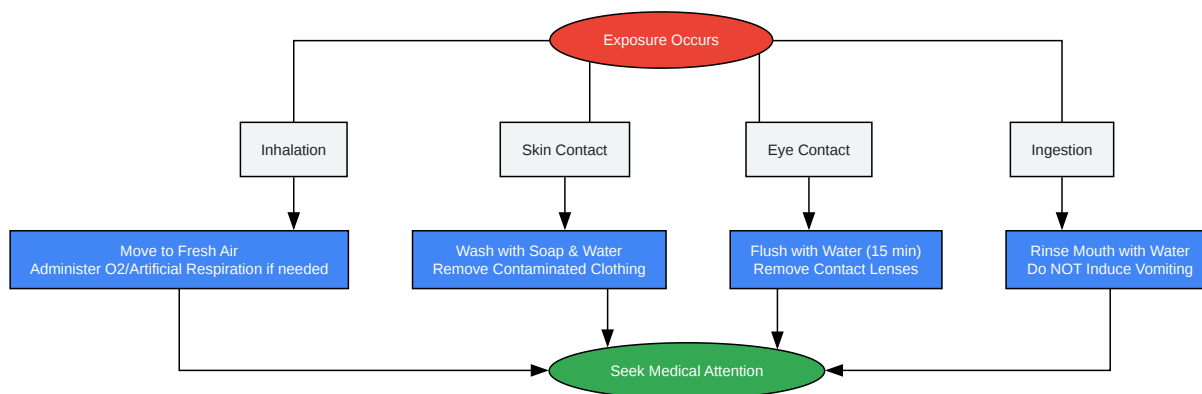
Component	Purity
m-PEG12-Mal	≥95%

First-Aid Measures

Standard laboratory first-aid procedures should be followed in the event of exposure.

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms persist.
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes as a precaution. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

First-Aid Workflow



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Caption: First-aid procedures for various exposure routes.

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of the reagent and ensure laboratory safety.

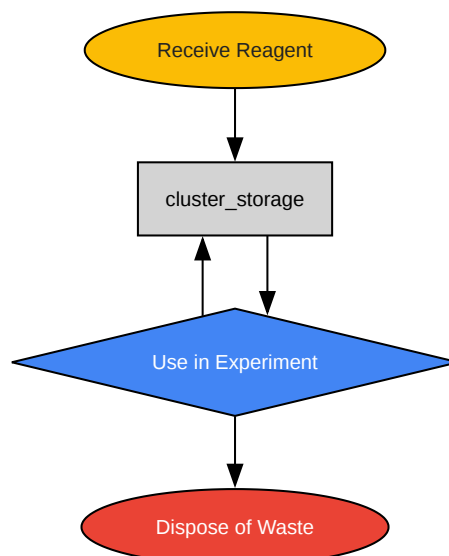
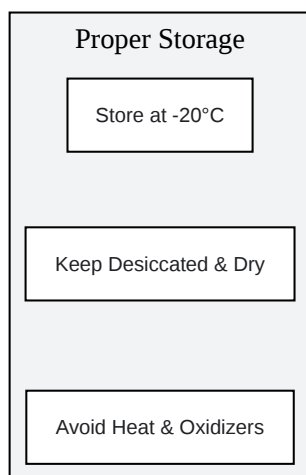
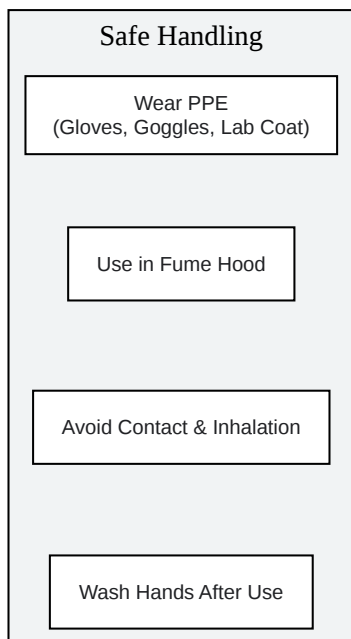
Handling:

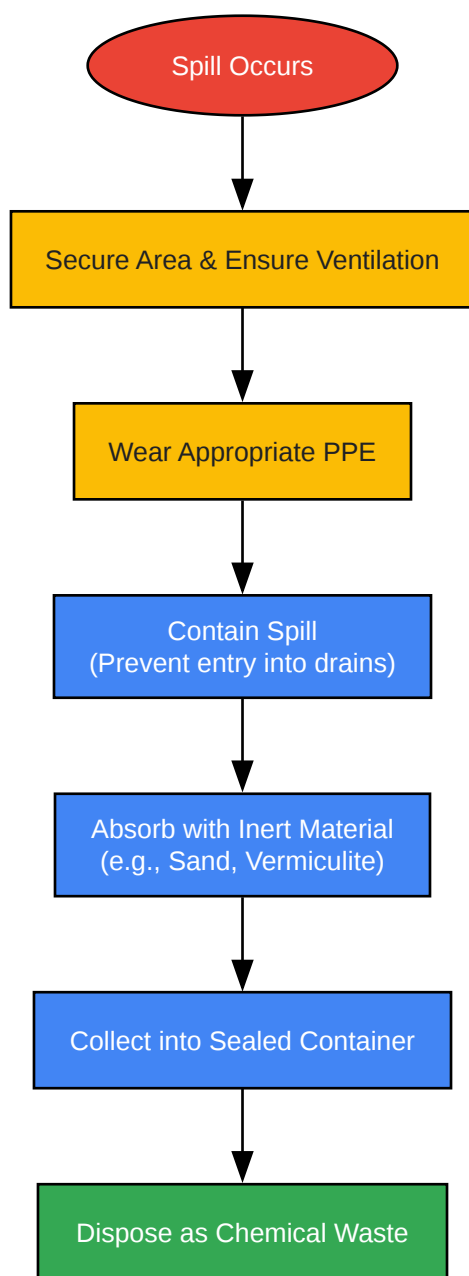
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Avoid breathing dust, fume, gas, mist, vapors, or spray.
- Use only in a well-ventilated area, such as a chemical fume hood.
- Wash hands thoroughly after handling.
- Avoid contact with skin, eyes, and clothing.

Storage:

- Storage Temperature: Store desiccated at -20°C for long-term stability.
- Conditions to Avoid: Keep away from moisture, as the maleimide group can be susceptible to hydrolysis. Avoid high temperatures and strong oxidizing agents.
- Container: Keep the container tightly closed in a dry and well-ventilated place.

Handling and Storage Protocol





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References

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- 2. Monodispersed Maleimide(Mal) PEG - Biopharma PEG [biochempeg.com]
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